

Physical and chemical properties of ammonium thiosulfate

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Compound of Interest

Compound Name: Ammonium thiosulfate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ammonium Thiosulfate**

Introduction

Ammonium thiosulfate, with the chemical formula $(\text{NH}_4)_2\text{S}_2\text{O}_3$, is an inorganic compound of significant interest across various fields, including agriculture, photography, and chemical synthesis.^{[1][2]} It serves as a valuable fertilizer, a rapid photographic fixing agent, a leaching agent for precious metals, and a reducing agent in various chemical processes.^{[1][3][4]} This guide provides a comprehensive overview of its core physical and chemical properties, tailored for researchers, scientists, and professionals in drug development.

Physical Properties

Ammonium thiosulfate is a white, colorless crystalline solid, often appearing as monoclinic crystals. It is known to be hygroscopic and emits a distinct ammonia odor. The compound is highly soluble in water, with slight solubility in acetone and insolubility in ethanol and diethyl ether.

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **ammonium thiosulfate** for easy reference and comparison.

Property	Value	Notes	Citations
Molecular Formula	$(\text{NH}_4)_2\text{S}_2\text{O}_3$ or $\text{H}_8\text{N}_2\text{O}_3\text{S}_2$		
Molecular Weight	148.21 g/mol		
Appearance	White, colorless crystalline solid; monoclinic crystals	Hygroscopic in nature	
Odor	Ammonia-like		
Density	1.679 g/cm ³	at 25 °C	
Melting Point	Decomposes at 150 °C (302 °F)	Anhydrous salt decomposes above 100 °C	
Boiling Point	Decomposes upon heating	Does not have a true boiling point	
Solubility in Water	Very soluble; 64 g/100 g at 20 °C; 173 g/100 mL at 20 °C		
Solubility in Other Solvents	Slightly soluble in acetone; Insoluble in ethanol, diethyl ether, and benzene		
pH of Solution	6.5 - 8.5	For a 60% solution or typical liquid fertilizer formulation	
Vapor Pressure	0 mmHg		

Chemical Properties and Reactivity

Stability and Decomposition

Ammonium thiosulfate exhibits limited stability, particularly with changes in temperature and chemical environment.

- **Thermal Decomposition:** The anhydrous salt is unstable and decomposes when heated above 100°C, breaking down into ammonium sulfite and sulfur. At 150°C, it decomposes more completely to form ammonium sulfite, sulfur, ammonia, hydrogen sulfide, and water.
- **Aqueous Solution Stability:** In aqueous solutions, decomposition is slow below 50°C but accelerates at higher temperatures. Concentrated solutions will gradually decompose above 50°C, and prolonged standing of an aqueous solution can lead to the precipitation of sulfur. The solid material is stable under appropriate storage conditions, preferably in a cool, dry place, and for solutions, in a closed container filled with ammonia.

Reactions with Acids and Oxidizers

Ammonium thiosulfate reacts readily with both acids and strong oxidizing agents.

- **Reaction with Strong Acids:** When reacted with strong acids like hydrochloric acid (HCl), it undergoes a double displacement reaction to form ammonium chloride and the unstable thiosulfuric acid ($\text{H}_2\text{S}_2\text{O}_3$).
- **Incompatibility with Oxidizers:** It is incompatible with strong oxidizers such as chlorates, nitrates, and nitrites. Mixtures with sodium chlorate can lead to an exothermic reaction that may become explosive. These reactions can release toxic gases including ammonia, hydrogen sulfide, and sulfur trioxide.

Role as a Reducing Agent

Ammonium thiosulfate functions as a reducing agent, a property utilized in several industrial applications.

- **Photography:** It is used as a "rapid fixer" in photography to dissolve unexposed silver halides from photographic emulsions.
- **Metallurgy:** It is employed in the leaching of gold and silver as a less toxic alternative to cyanide, forming strong complexes with these metals.

Corrosivity

Ammonium thiosulfate solutions can be corrosive to certain metals.

- It seriously corrodes copper-based alloys.
- High silicon cast iron shows reasonable resistance.
- Stainless steels exhibit good resistance with low corrosion rates.
- Due to its generally non-corrosive nature towards certain materials, it can be stored in mild steel or aluminum vessels.

Experimental Protocols

Detailed experimental procedures for characterizing **ammonium thiosulfate** would follow standard laboratory methodologies for inorganic salts. Below are outlines for determining key properties.

Determination of Aqueous Solubility

Objective: To quantify the mass of **ammonium thiosulfate** that can dissolve in a given volume of water at a specific temperature.

Methodology (Isothermal Saturation Method):

- Preparation: Add an excess amount of **ammonium thiosulfate** crystals to a known volume of deionized water in a sealed, temperature-controlled vessel (e.g., a jacketed beaker connected to a water bath).
- Equilibration: Stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) at a constant, recorded temperature to ensure the solution reaches saturation equilibrium.
- Sampling: Cease stirring and allow the undissolved solid to settle. Carefully extract a known volume of the clear, saturated supernatant using a pre-warmed pipette to prevent premature crystallization.

- Analysis: Weigh the collected aliquot of the saturated solution. Evaporate the water from the sample in a drying oven at a temperature below its decomposition point (e.g., 70-80°C) until a constant weight of the dry **ammonium thiosulfate** residue is achieved.
- Calculation: The solubility is calculated as the mass of the dried residue per mass or volume of water. The experiment should be repeated at various temperatures to generate a solubility curve.

Analysis of Thermal Decomposition

Objective: To determine the decomposition temperature and identify the resulting products.

Methodology (Thermogravimetric Analysis - TGA):

- Instrument Setup: Calibrate a Thermogravimetric Analyzer according to the manufacturer's specifications.
- Sample Preparation: Place a small, accurately weighed sample (typically 5-10 mg) of dry, crystalline **ammonium thiosulfate** into the TGA sample pan.
- Thermal Program: Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant rate (e.g., 10 °C/min) from ambient temperature up to a temperature beyond its decomposition, for instance, 300°C.
- Data Collection: The instrument will record the mass of the sample as a function of temperature. The onset temperature of mass loss indicates the beginning of decomposition.
- Product Analysis (Optional): For identification of gaseous decomposition products, the TGA can be coupled with a mass spectrometer (MS) or a Fourier-transform infrared spectrometer (FTIR) to analyze the off-gas in real-time.

Measurement of Solution pH

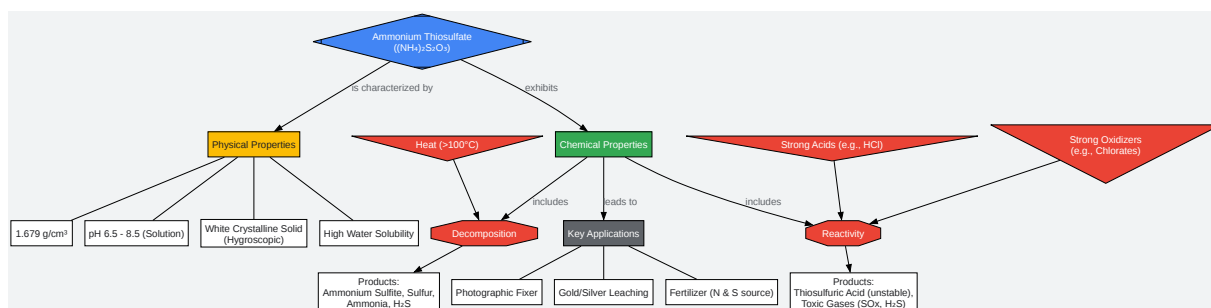
Objective: To determine the pH of an aqueous solution of **ammonium thiosulfate**.

Methodology (Potentiometric pH Measurement):

- Preparation of Solution: Prepare a solution of known concentration (e.g., a 60% w/w solution as commonly cited) by dissolving a weighed amount of **ammonium thiosulfate** in deionized water.
- pH Meter Calibration: Calibrate a standard laboratory pH meter using at least two, preferably three, standard buffer solutions that bracket the expected pH range (e.g., pH 4.0, 7.0, and 10.0).
- Measurement: Immerse the calibrated pH electrode into the prepared **ammonium thiosulfate** solution. Gently stir the solution and allow the reading to stabilize.
- Recording: Record the stable pH value and the temperature of the solution, as pH is temperature-dependent.

Visualizing Property Relationships

The following diagram illustrates the logical relationships between the key properties and reactions of **ammonium thiosulfate**.



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Caption: Logical flow of **ammonium thiosulfate** properties and reactions.

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